

Addressing variability in animal studies with MK-7145

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Compound of Interest		
Compound Name:	MK-7145	
Cat. No.:	B8288217	Get Quote

Technical Support Center: MK-7145 Animal Studies

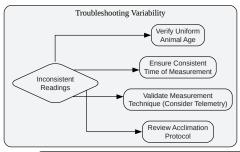
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address potential variability in animal studies involving the ROMK inhibitor, **MK-7145**.

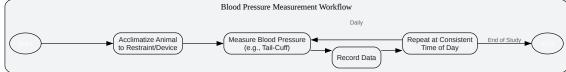
Frequently Asked Questions (FAQs) & Troubleshooting General

Q1: What is MK-7145 and what is its mechanism of action?

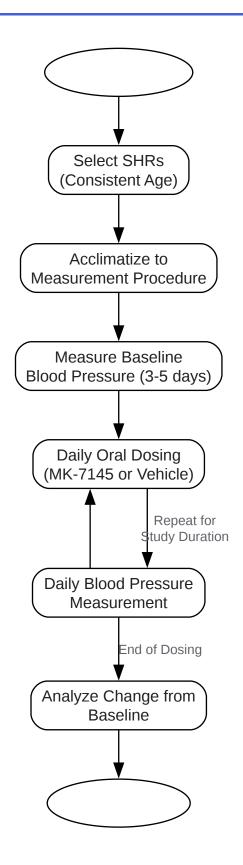
A1: **MK-7145** is an orally active small molecule inhibitor of the renal outer medullary potassium channel (ROMK).[1][2] ROMK is an ATP-dependent potassium channel that plays a crucial role in potassium recycling in the thick ascending limb of Henle's loop and potassium secretion in the cortical collecting duct of the nephron.[1][3] By inhibiting ROMK, **MK-7145** is expected to induce diuresis and natriuresis, making it a potential therapeutic agent for hypertension and heart failure.[1][2]











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References

- 1. Discovery of MK-7145, an Oral Small Molecule ROMK Inhibitor for the Treatment of Hypertension and Heart Failure PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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